

1,4-Cyclohexanedimethanol Dilaurate: A Technical Guide for Biochemical Applications

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Compound of Interest

Compound Name: *1,4-Cyclohexanedimethanol Dilaurate*

Cat. No.: *B1148393*

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Disclaimer: This document provides a comprehensive overview of the available scientific and technical information regarding **1,4-Cyclohexanedimethanol Dilaurate**. It is important to note that while this compound is listed by some chemical suppliers as a biochemical reagent, there is a notable scarcity of published research detailing its specific applications, experimental protocols, and established roles in biochemical assays or drug development. This guide, therefore, focuses on the well-documented properties of its precursor, 1,4-Cyclohexanedimethanol (CHDM), and explores the potential, yet largely theoretical, applications of its dilaurate ester based on the general characteristics of long-chain fatty acid esters.

Introduction

1,4-Cyclohexanedimethanol Dilaurate (CAS No. 135025-34-2) is the diester of 1,4-Cyclohexanedimethanol and lauric acid. Structurally, it consists of a cyclohexane ring with two methylene groups, each esterified with a C12 fatty acid. This molecular architecture, combining a cyclic diol with long aliphatic chains, suggests potential properties that could be of interest in various biochemical and pharmaceutical contexts, such as a biomaterial or an excipient in drug formulations. However, its current documented use in life science research is limited.^{[1][2]} This guide aims to provide researchers, scientists, and drug development professionals with a foundational understanding of this compound, primarily by examining its constituent parts and the general behavior of related chemical structures.

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **1,4-Cyclohexanedimethanol Dilaurate** are not readily available in the scientific literature. The table below summarizes the basic chemical identifiers and specifications that have been found. For a more comprehensive understanding, the properties of the parent diol, 1,4-Cyclohexanedimethanol (CHDM), are also provided.

Table 1: Chemical Identifiers and Properties of **1,4-Cyclohexanedimethanol Dilaurate**

Property	Value	Reference
CAS Number	135025-34-2	[2][3]
Molecular Formula	C32H60O4	[2][3]
Molecular Weight	508.83 g/mol	[3]
Purity (by GC)	≥90%	[3]
Synonyms	Not commonly available	

Table 2: Physicochemical Properties of 1,4-Cyclohexanedimethanol (CHDM)

Property	Value	Reference
CAS Number	105-08-8	[4][5][6][7]
Molecular Formula	C8H16O2	[4][5]
Molecular Weight	144.21 g/mol	[4][5][6][8]
Appearance	White waxy solid	[5][6]
Melting Point	41-61 °C	[5][6]
Boiling Point	284-288 °C	[5]
Solubility	Soluble in water	[9]

Synthesis

Synthesis of 1,4-Cyclohexanedimethanol (CHDM)

The industrial synthesis of CHDM is well-established and typically involves the hydrogenation of dimethyl terephthalate (DMT) or terephthalic acid (TPA).^{[5][10]} This process generally occurs in two main steps. Alternative green synthesis routes from biomass-derived feedstocks are also being explored.^{[11][12]}

This protocol is a generalized representation of the industrial synthesis of CHDM.

Step 1: Hydrogenation of DMT to Dimethyl 1,4-Cyclohexanedicarboxylate (DMCD)

- **Reaction Setup:** A high-pressure reactor is charged with dimethyl terephthalate (DMT) and a palladium-based catalyst.
- **Hydrogenation:** The reactor is pressurized with hydrogen gas. The reaction is typically carried out at elevated temperatures and pressures.
- **Monitoring:** The reaction progress is monitored by measuring hydrogen uptake and analyzing aliquots by gas chromatography (GC).
- **Work-up:** Upon completion, the catalyst is filtered off, and the resulting dimethyl 1,4-cyclohexanedicarboxylate (DMCD) is purified.

Step 2: Hydrogenation of DMCD to 1,4-Cyclohexanedimethanol (CHDM)

- **Reaction Setup:** The purified DMCD is transferred to a second high-pressure reactor with a copper chromite catalyst.
- **Hydrogenation:** The reactor is again pressurized with hydrogen to a higher pressure than in the first step and heated.
- **Monitoring:** The reaction is monitored for the disappearance of the DMCD ester peaks and the appearance of the CHDM alcohol peaks by GC.
- **Purification:** After the reaction is complete, the catalyst is removed by filtration. The crude CHDM is then purified by distillation to yield a mixture of cis and trans isomers.^[5]



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Figure 1: Workflow for the two-step synthesis of CHDM from DMT.

Synthesis of 1,4-Cyclohexanedimethanol Dilaurate

A specific, detailed experimental protocol for the synthesis of **1,4-Cyclohexanedimethanol Dilaurate** is not readily available in peer-reviewed literature. However, it can be synthesized through standard esterification methods, such as a Fischer esterification.

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine 1,4-Cyclohexanedimethanol (1 equivalent), lauric acid (2.2 equivalents), and a suitable solvent such as toluene.
- **Catalysis:** Add a catalytic amount of a strong acid, for example, p-toluenesulfonic acid.
- **Reaction:** Heat the mixture to reflux. The water formed during the reaction is azeotropically removed and collected in the Dean-Stark trap.
- **Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to observe the consumption of the starting materials and the formation of the diester product.
- **Work-up:** Once the reaction is complete, cool the mixture and wash it with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a brine wash.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by column chromatography on silica gel to yield pure **1,4-Cyclohexanedimethanol Dilaurate**.



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Figure 2: Generalized reaction pathway for the synthesis of **1,4-Cyclohexanedimethanol Dilaurate**.

Potential Biochemical Applications (Theoretical)

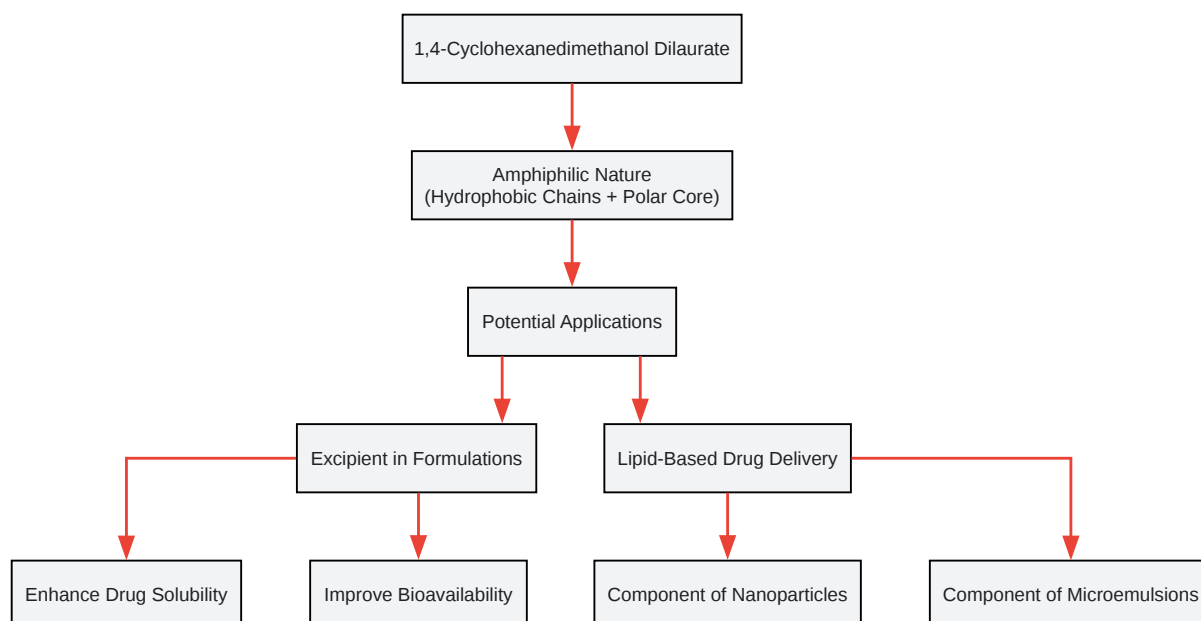
The lack of specific studies on **1,4-Cyclohexanedimethanol Dilaurate** necessitates a theoretical exploration of its potential applications based on its structure. The presence of two long, hydrophobic laurate chains and a more polar cyclohexane dimethanol core imparts an amphiphilic character to the molecule, which could be leveraged in drug delivery and formulation science.

Excipient in Drug Formulations

Long-chain fatty acid esters are known for their lubricating and emulsifying properties.^[13] **1,4-Cyclohexanedimethanol Dilaurate** could potentially be used as an excipient in topical or oral formulations to improve the solubility and bioavailability of poorly water-soluble drugs. Its waxy nature at room temperature might also lend itself to applications in controlled-release formulations.

Component of Lipid-Based Drug Delivery Systems

The amphiphilic nature of this molecule suggests it could be a component in the formation of lipid-based drug delivery systems such as nanoparticles or microemulsions. These systems are designed to encapsulate therapeutic agents, protecting them from degradation and facilitating their transport to target sites. The long laurate chains would form a lipid core, while the central cyclohexane moiety could interface with more polar environments.



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Figure 3: Conceptual relationship for potential applications of **1,4-Cyclohexanedimethanol Dilaurate**.

Safety and Toxicology

There is a significant lack of toxicological data for **1,4-Cyclohexanedimethanol Dilaurate**. A safety data sheet for the compound indicates that data on acute toxicity, skin corrosion/irritation, and other toxicological endpoints are not available.^[1] In contrast, the precursor, 1,4-Cyclohexanedimethanol (CHDM), has undergone more extensive toxicological evaluation.

Table 3: Toxicological Data for 1,4-Cyclohexanedimethanol (CHDM)

Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	>2000 mg/kg bw	Rat	[14]
Acute Dermal Toxicity (LD50)	>2000 mg/kg bw	Rat	[14]
Acute Inhalation Toxicity (LC50)	>1.25 mg/L	Rat	[14]
Skin Irritation	Not irritating	Rabbit	[14]
Reproductive/Developmental Toxicity	No specific toxicity observed	Rat	[14]

Given the lack of data for the dilaurate, caution should be exercised when handling this compound. Standard laboratory safety protocols, including the use of personal protective equipment, are recommended.[1]

Conclusion and Future Perspectives

1,4-Cyclohexanedimethanol Dilaurate is a commercially available compound with limited characterization in the scientific literature as a biochemical reagent. Its potential utility in the life sciences, particularly in drug formulation and delivery, can be inferred from its amphiphilic structure. However, this potential remains largely unexplored and unverified.

For researchers and drug development professionals, this compound represents an opportunity for foundational research. Future studies should focus on:

- Detailed Physicochemical Characterization: Including solubility in various solvents and buffer systems, melting point, and stability.
- Toxicological Evaluation: In vitro and in vivo studies to determine its safety profile.
- Formulation Studies: Investigating its ability to act as an excipient or a component of drug delivery systems for specific active pharmaceutical ingredients.

- Biocompatibility and Biodegradation: Assessing its interaction with biological systems and its environmental fate.

Until such data becomes available, the use of **1,4-Cyclohexanedimethanol Dilaurate** as a biochemical reagent should be approached with an understanding of its current data limitations and considered for exploratory research purposes.

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